

A Technical Guide to Chromium (III) Chloride: Anhydrous vs. Hexahydrate

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Compound of Interest

Compound Name: Chromium chloride

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Chromium (III) chloride, a pivotal compound in various scientific domains, exists in two common forms: the anhydrous (CrCl_3) and the hexahydrate ($\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$). While chemically related, their distinct physical and chemical properties lend them to specific applications, particularly within research and drug development. This technical guide provides an in-depth comparison of these two forms, offering quantitative data, experimental protocols, and visual workflows to aid in their effective utilization.

Core Properties: A Comparative Analysis

The fundamental differences between anhydrous and hexahydrate chromium (III) chloride are rooted in their structure and the presence of water of crystallization. The anhydrous form is a purple solid, while the hexahydrate is a dark green crystalline substance.^[1] This seemingly simple difference in appearance belies significant variations in their solubility, reactivity, and handling requirements.

Quantitative Data Summary

The following tables summarize the key quantitative properties of both anhydrous and hexahydrate chromium (III) chloride, facilitating a direct comparison for experimental design and material selection.

Table 1: Physical Properties

Property	Chromium (III) Chloride Anhydrous	Chromium (III) Chloride Hexahydrate
Molecular Formula	CrCl_3 [2] [3]	$\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$ [4]
Molecular Weight	158.36 g/mol [1]	266.45 g/mol
Appearance	Purple solid/flakes	Dark green crystals
Density	2.87 g/cm ³	1.76 g/cm ³
Melting Point	1152 °C	83 °C
Boiling Point	1300 °C (decomposes)	N/A
CAS Number	10025-73-7	10060-12-5

Table 2: Solubility and Stability

Property	Chromium (III) Chloride Anhydrous	Chromium (III) Chloride Hexahydrate
Solubility in Water	Almost insoluble	58.5 g/100 mL (20 °C)
Solubility in Other Solvents	Insoluble in acetone, diethyl ether, ethanol	Soluble in ethanol, slightly soluble in acetone, insoluble in ether
Hygroscopic Nature	Highly hygroscopic	Deliquescent crystals
Stability	Stable under recommended storage conditions	Stable, but may be air-sensitive

Chemical Reactivity and Applications

The difference in water content profoundly impacts the chemical reactivity of the two forms. Anhydrous CrCl_3 is a Lewis acid and is often used as a precursor in organometallic chemistry and as a catalyst in organic synthesis. Its insolubility in water can be advantageous in non-aqueous reaction systems.

In contrast, the hexahydrate form is readily soluble in water, forming a green solution. This property makes it suitable for applications in aqueous systems, such as in the preparation of other chromium compounds, as a mordant in the dyeing and tanning industries, and in electroplating. The hexahydrate exists as different isomers in solution, with the most common being $[\text{CrCl}_2(\text{H}_2\text{O})_4]\text{Cl}\cdot 2\text{H}_2\text{O}$.

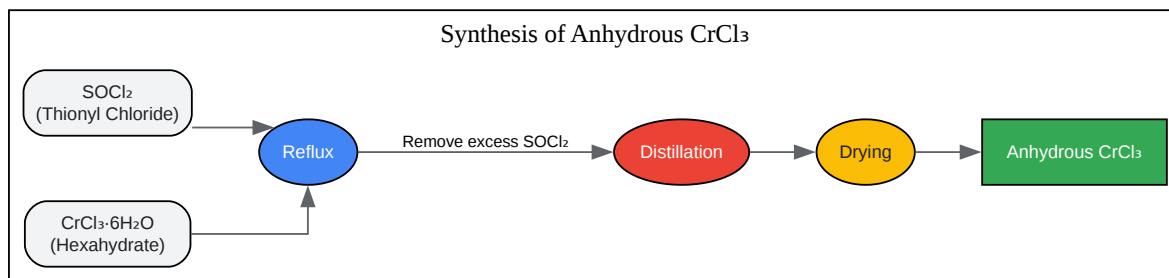
Experimental Protocols

Synthesis of Anhydrous Chromium (III) Chloride

The synthesis of anhydrous chromium (III) chloride can be achieved through several methods. One common laboratory-scale procedure involves the dehydration of the hexahydrate form using thionyl chloride.

Protocol: Dehydration of Chromium (III) Chloride Hexahydrate

- **Materials:** Chromium (III) chloride hexahydrate ($\text{CrCl}_3\cdot 6\text{H}_2\text{O}$), thionyl chloride (SOCl_2).
- **Procedure:** a. In a round-bottom flask equipped with a reflux condenser and a drying tube, add finely pulverized chromium (III) chloride hexahydrate. b. Slowly add an excess of thionyl chloride to the flask. c. Gently reflux the mixture on a water bath. The reaction is complete when the evolution of hydrogen chloride and sulfur dioxide gases ceases, and the solid has turned from green to violet. d. Distill off the excess thionyl chloride. e. Dry the resulting purple solid under a stream of dry air or under reduced pressure to remove any residual thionyl chloride.
- **Purification:** The crude anhydrous chloride can be purified by sublimation in a stream of dry chlorine gas.



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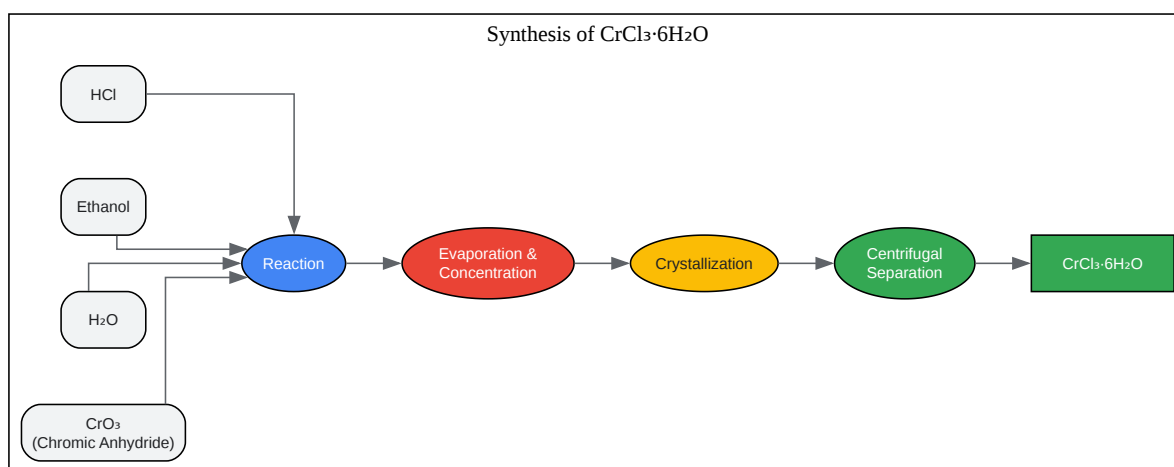
Workflow for the synthesis of anhydrous CrCl_3 .

Synthesis of Chromium (III) Chloride Hexahydrate

The hexahydrate form can be prepared by the reaction of a chromium source with hydrochloric acid.

Protocol: Synthesis from Chromic Anhydride

- Materials: Chromic anhydride (CrO_3), distilled water, ethanol, hydrochloric acid (HCl).
- Procedure: a. Dissolve chromic anhydride in water in a reaction vessel. b. Slowly add a small amount of ethanol to pre-reduce the chromic anhydride. c. A mixture of hydrochloric acid and the remaining ethanol is then slowly added to the reaction vessel. d. The reaction is allowed to proceed with stirring for approximately one hour. e. The resulting solution is evaporated and concentrated. f. The concentrated solution is then cooled to room temperature to allow for crystallization. g. The crystals of chromium (III) chloride hexahydrate are collected by centrifugal separation.



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